

molecular formula and weight of sodium undecanoate

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Compound of Interest		
Compound Name:	Sodium undecanoate	
Cat. No.:	B3044268	Get Quote

Sodium Undecanoate: Physicochemical Properties

Sodium undecanoate, the sodium salt of undecanoic acid, is a chemical compound with applications in various scientific fields. This document outlines its core physicochemical properties.

Molecular Formula and Weight

The molecular and physical properties of **sodium undecanoate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C11H21NaO2	[1][2]
Molecular Weight	208.27 g/mol	[1][2]
Alternate Molecular Formula	C11H22O2.Na	[3]
Alternate Molecular Weight	209.28 g/mol	

The slight variation in molecular formula and weight is due to the representation of the sodium salt. The formula C11H21NaO2 and corresponding weight of 208.27 g/mol represent the



anhydrous salt. The alternate formula, C11H22O2.Na, and its associated molecular weight of 209.28 g/mol, account for the separate masses of undecanoic acid and a sodium ion.

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References

- 1. Sodium undecanoate | C11H21NaO2 | CID 23688503 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
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